

1,3-Propanediol chemical structure and properties

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Compound of Interest

Compound Name: 1,3-Propanediol

Cat. No.: B051772

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An In-depth Technical Guide to 1,3-Propanediol

This technical guide provides a comprehensive overview of the chemical structure, properties, synthesis, and applications of **1,3-Propanediol** (PDO), with a focus on information relevant to researchers, scientists, and professionals in drug development.

Chemical Structure and Identification

1,3-Propanediol, also known as trimethylene glycol, is a diol, an organic compound containing two hydroxyl (-OH) groups. Its chemical formula is $C_3H_8O_2$. The hydroxyl groups are located on the first and third carbon atoms of the three-carbon propane chain.

Table 1: Chemical Identifiers for **1,3-Propanediol**

Identifier	Value
IUPAC Name	Propane-1,3-diol[1]
CAS Number	504-63-2[1]
Molecular Formula	C ₃ H ₈ O ₂ [2]
Synonyms	Trimethylene glycol, 1,3-Dihydroxypropane, β-Propylene glycol[1][3][4]
ChEBI ID	16109[1]
PubChem CID	10442[5]
SMILES	OCCCO[1]

| InChI Key | YPFDHNVEDLHUCE-UHFFFAOYSA-N[1] |

Chemical Structure of 1,3-Propanediol

Physical and Chemical Properties

1,3-Propanediol is a colorless, odorless, viscous, and hygroscopic liquid with a slightly sweet taste.[6] It is miscible with water, ethanol, and acetone.

Table 2: Physical and Chemical Properties of **1,3-Propanediol**

Property	Value
Molecular Weight	76.09 g/mol [5][7]
Appearance	Colorless, viscous liquid[1][5]
Density	1.053 g/mL at 25 °C[6]
Melting Point	-27 °C[1][6]
Boiling Point	214 °C at 760 mmHg[2][6]
Flash Point	79.4 °C (closed cup)[1][8]
Autoignition Temperature	400 °C[1][9]
Solubility	Miscible with water, ethanol, acetone[6]
logP (Octanol/Water)	-1.04 to -1.093[1][5]
Vapor Pressure	4.5 Pa at 25 °C[1]
Refractive Index (n _{20/D})	1.440[6]
Dynamic Viscosity (η)	Data available across temperature ranges[10] [11]
Std Enthalpy of Formation (ΔfH [⊖] ₂₉₈ , liquid)	-481.8 ± 2.2 kJ/mol[12]
Std Enthalpy of Formation (ΔfH [⊖] ₂₉₈ , gas)	-410.6 ± 2.2 kJ/mol[12]
Std Enthalpy of Combustion (ΔcH [⊖] ₂₉₈)	-1848.1 to -1837.9 kJ/mol[1]

| Enthalpy of Vaporization (Δ_{vap}H) | 71.2 ± 0.2 kJ/mol at 298.15 K[12] |

Spectroscopic Data

Spectroscopic analysis is crucial for the structural confirmation of **1,3-Propanediol**.

Table 3: Spectroscopic Data Summary for **1,3-Propanediol**

Technique	Key Data
^1H NMR	δ ~1.85 ppm (quintet, 2H, $-\text{CH}_2-$), δ ~3.67 ppm (triplet, 4H, $\text{HO}-\text{CH}_2-$)[13]
^{13}C NMR	δ ~36.4 ppm ($-\text{CH}_2-$), δ ~61.3 ppm ($\text{HO}-\text{CH}_2-$) [13]
Infrared (IR)	~3300 cm^{-1} (O-H stretch, broad), ~2940 cm^{-1} (C-H stretch, aliphatic), ~1050 cm^{-1} (C-O stretch)[14]

| Mass Spec (MS) | Molecular Ion $[\text{M}]^+$ not typically observed; characteristic fragments at m/z 57, 58[14][15] |

Synthesis and Production

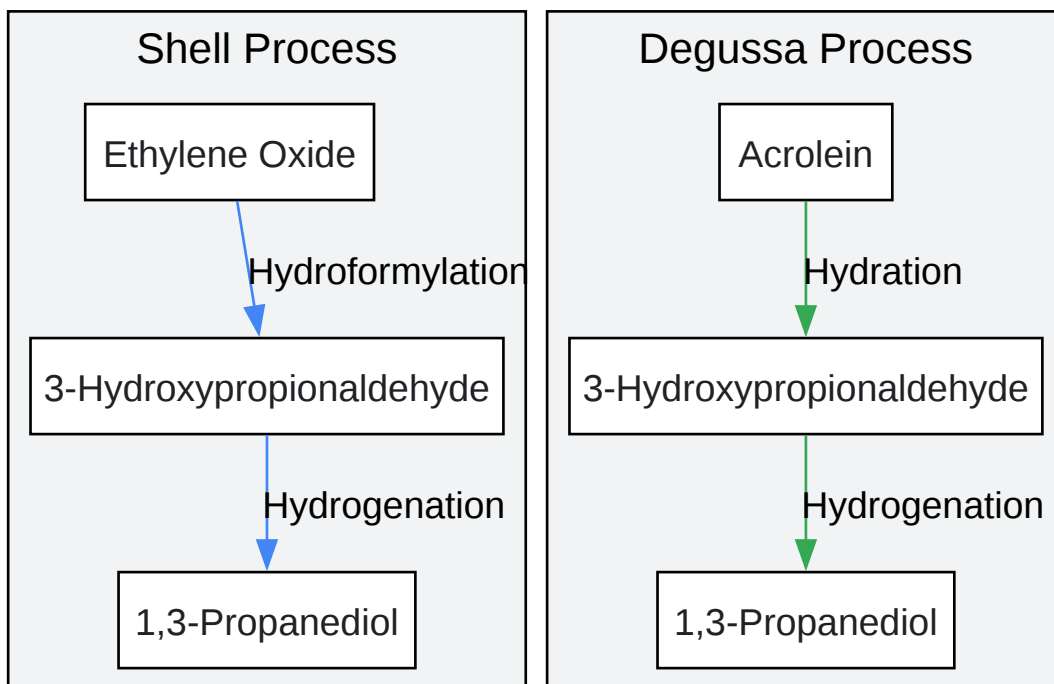
1,3-Propanediol can be produced through both traditional chemical methods and more sustainable biotechnological routes.[2]

Chemical Synthesis

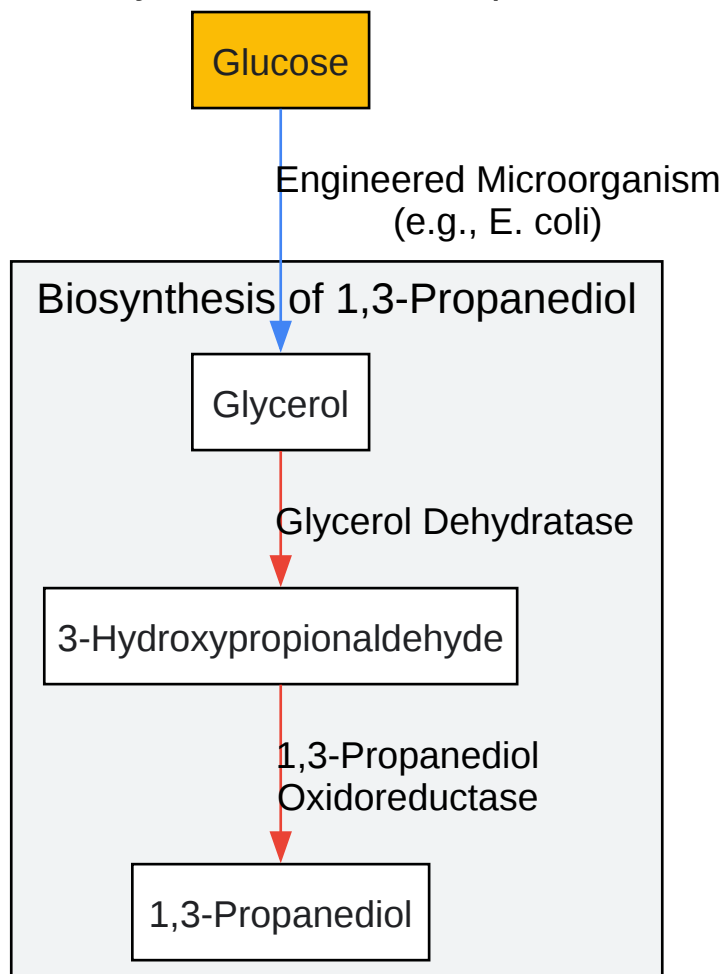
Two primary chemical synthesis routes are the Shell process and the Degussa process.

- Shell Process (from Ethylene Oxide): This method involves the hydroformylation of ethylene oxide to produce 3-hydroxypropionaldehyde, which is then hydrogenated to yield **1,3-propanediol**. [1][16]
- Degussa Process (from Acrolein): This process starts with the hydration of acrolein to form 3-hydroxypropionaldehyde, followed by hydrogenation to **1,3-propanediol**. [1][16] Acrolein is typically derived from the oxidation of propylene. [7]

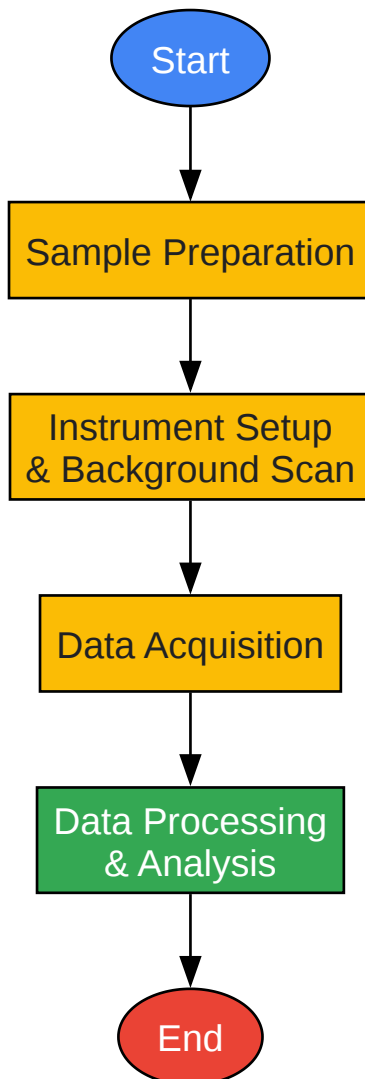
Chemical Synthesis of 1,3-Propanediol



Biosynthesis of 1,3-Propanediol



General Spectroscopic Workflow



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